

Corylin phytochemical characterization and isolation

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Compound Focus: Corylin

CAS No.: 53947-92-5

Cat. No.: S623654

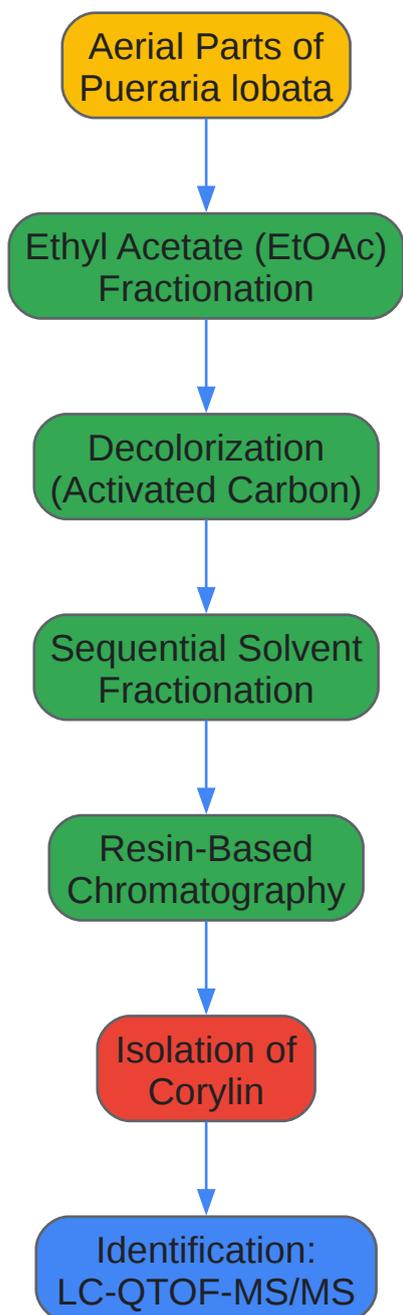
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Botanical Sources, Isolation, and Phytochemistry

Corylin is a flavonoid found in significant quantities in at least two medicinal plants:

Plant Source	Plant Part	Key Isolation Steps	Reported Purity
<i>Psoralea corylifolia</i> L. (Psoraleae Fructus) [1]	Dried fruits	70% aqueous ethanol extraction → Ethyl acetate fractionation → Silica gel, polyamide, and Sephadex LH-20 chromatography [1]	≥ 99.48% (as determined by HPLC) [1]
<i>Pueraria lobata</i> [2]	Aerial parts (vines)	Ethyl acetate fractionation → Activated carbon decolorization → Sequential chromatography [2]	Isolated compound confirmed via spectral analysis [2]

The experimental workflow for isolating **corylin** from *Pueraria lobata* involves a multi-stage fractionation process, which can be visualized as follows:



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Flowchart of **corylin** isolation from *Pueraria lobata* aerial parts.

Structural and Analytical Characterization

The following table summarizes the key physicochemical and analytical data for **corylin**:

Property Category	Description
Basic Information	Flavonoid compound [2].
Analytical Technique	LC-QTOF-MS/MS (Liquid Chromatography-Quadrupole Time-of-Flight Tandem Mass Spectrometry) [3].
Database ID	Identified among 41 compounds in <i>Psoralea corylifolia</i> metabolite profiling [3].
Drug-Likeness	Selected based on favorable drug-likeness and bioavailability scores from online databases [3].

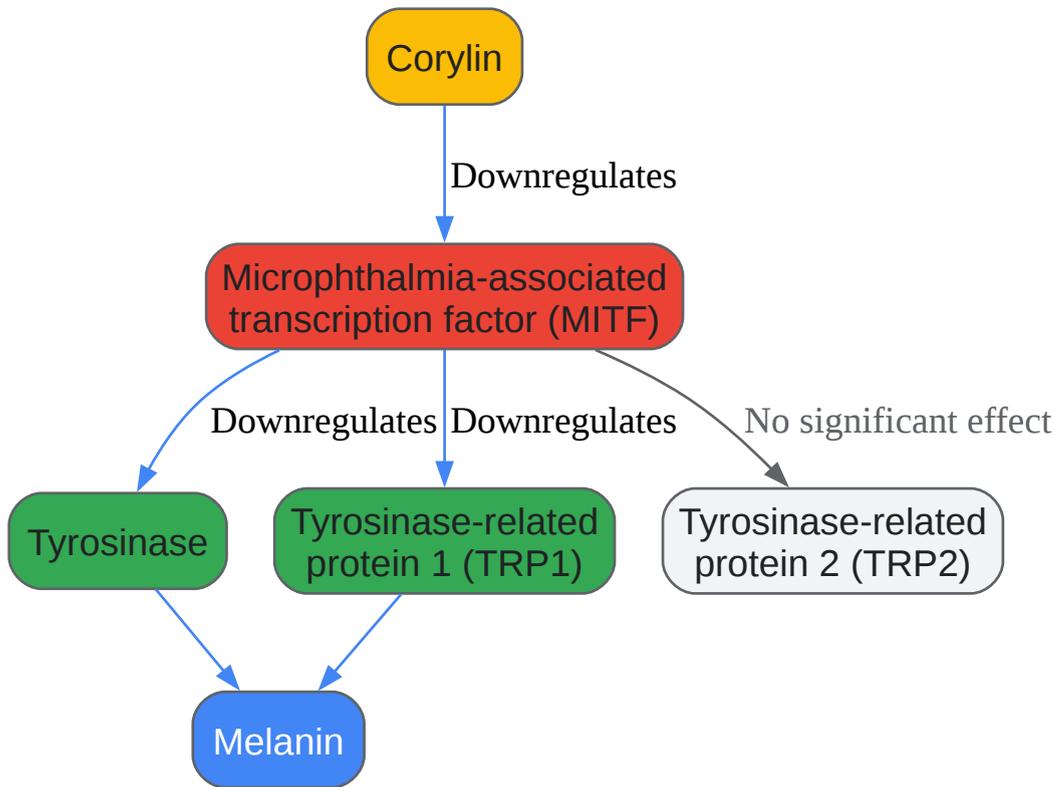
Biological Activities and Mechanism of Action

Corylin exhibits a range of biological activities by interacting with multiple molecular targets and pathways.

Key Molecular Targets and Pathways

Biological Activity	Reported Experimental Model	Molecular Targets & Pathways
Antioxidant	<i>In silico</i> network pharmacology study [3]	Top-ranked target genes: TDP1, APEX1, TOP2A, CTSD, KLF5 [3].
Skin-Whitening	B16F10 melanoma cells [2]	↓ MITF protein expression → ↓ Tyrosinase and ↓ TRP-1 expression [2].
Anti-Inflammatory / Anti-Colitis	DSS-induced chronic colitis in mice [1]	Regulates gut-brain axis; promotes 5-HTP production; improves intestinal & blood-brain barrier function [1].

The mechanism by which **corylin** inhibits melanin synthesis for skin-whitening effects involves a specific signaling pathway:



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Corylin mechanism for inhibiting melanin synthesis.

For its anti-colitis effect, **corylin** acts through the gut-brain axis:



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Corylin's anti-colitis action via the gut-brain axis.

Experimental Protocols for Key Assays

In Vitro Anti-Melanogenesis Assay in B16F10 Cells [2]

- **Cell Culture:** Maintain B16F10 mouse melanoma cells in standard culture medium.
- **Stimulation & Treatment:** Stimulate melanogenesis by adding α -Melanocyte-Stimulating Hormone (α -MSH) to the cells. Co-treat with **corylin** at various non-cytotoxic concentrations (e.g., 1-25 μ M). Use arbutin (100 μ M) as a positive control.
- **Cytotoxicity Check:** Perform a parallel assay (e.g., MTT) to ensure **corylin** concentrations do not reduce cell viability below 80-90%.
- **Melanin Content Measurement:**
 - After 48-hour incubation, lyse the cells and pellet the insoluble melanin.
 - Dissolve the melanin pellet in a hot NaOH solution.
 - Measure the absorbance at 405 nm. Express melanin content as a percentage of the α -MSH-treated control group.
- **Cellular Tyrosinase Activity:**
 - Lyse cells with a non-ionic detergent buffer.
 - Measure the rate of L-DOPA oxidation by the lysate spectrophotometrically.
 - Express activity as a percentage of the α -MSH-treated control group.
- **Protein Analysis:**
 - Use Western Blotting to analyze protein levels of MITF, tyrosinase, TRP-1, and TRP-2 in treated cells to confirm the mechanism.

Corylin Isolation from Psoraleae Fructus [1]

- **Extraction:** Extract dried, powdered Psoraleae Fructus with 70% aqueous ethanol.
- **Partitioning:** Partition the concentrated extract with ethyl acetate (EtOAc) to obtain an EtOAc-soluble sub-extract.
- **Chromatography:**
 - **Silica Gel Column:** Subject the EtOAc extract to silica gel column chromatography, eluting with a gradient of petroleum ether-acetone or dichloromethane-methanol.
 - **Polyamide Column:** Further purify **corylin**-containing fractions using polyamide column chromatography.
 - **Sephadex LH-20:** Perform final purification using Sephadex LH-20 gel filtration chromatography, typically eluting with methanol.
- **Purity Analysis:** Analyze the final isolated compound by High-Performance Liquid Chromatography (HPLC) to confirm purity $\geq 99.48\%$ [1].

Discussion and Research Implications

This technical overview shows that **corylin is a multi-target phytochemical** with therapeutic potential from cosmetic applications to managing complex conditions like colitis. Its presence in multiple plant sources and well-established isolation protocols facilitate further research.

Future work should focus on:

- **Clinical translation** of pre-clinical findings for colitis and skin health
- **Comprehensive ADMET profiling**
- **Scalable synthesis** and formulation development
- **Synergistic interactions** with other phytochemicals

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References

1. Corylin ameliorates chronic ulcerative colitis via regulating ... [sciencedirect.com]
2. Inhibitory effects of corylin derived from aerial part ... [pmc.ncbi.nlm.nih.gov]
3. Integrative metabolomics and system pharmacology reveal ... [nature.com]

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